

Application Notes and Protocols for Studying ACE Domain Specificity with RXPA 380

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Angiotensin-converting enzyme (ACE) is a central regulator of blood pressure and cardiovascular function. It comprises two homologous catalytic domains, the N-domain and the C-domain, which exhibit distinct substrate specificities and physiological roles. The C-domain is primarily responsible for the conversion of angiotensin I to the potent vasoconstrictor angiotensin II, making it a key target for antihypertensive drugs.[1] In contrast, the N-domain is more efficient at hydrolyzing other peptides, such as Ac-Ser-Asp-Lys-Pro (AcSDKP), a negative regulator of hematopoiesis.[1]

The development of domain-selective ACE inhibitors is crucial for elucidating the specific functions of each domain and for designing novel therapeutics with improved side-effect profiles. **RXPA 380** is a potent and highly selective phosphinic peptide inhibitor of the ACE C-domain.[1][2][3] Its remarkable selectivity, with a dissociation constant (Ki) for the C-domain that is approximately 3000 times lower than for the N-domain, makes it an invaluable tool for studying the structure and function of the individual ACE domains.[1][2]

These application notes provide detailed protocols for utilizing **RXPA 380** to investigate ACE domain specificity through enzyme kinetic assays and site-directed mutagenesis.

Data Presentation

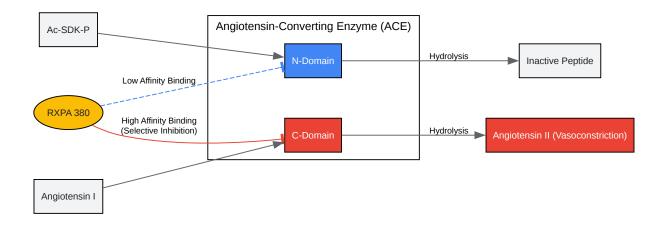


The following table summarizes the inhibitory potency of **RXPA 380** against the N- and C-domains of ACE, as reported in the literature.

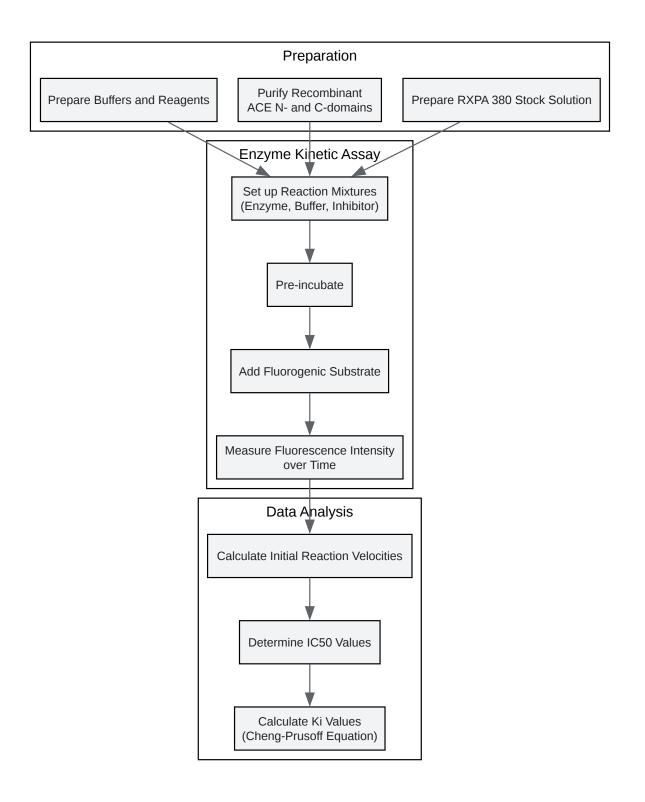
| Inhibitor | Target Domain | Ki (nM) | IC50 (nM) | Selectivity (C-domain vs. N- domain) | Reference |
|-----------|------------------|---------|-----------|---|-----------|
| RXPA 380 | C-domain | 3 | 2.5 | ~3333-fold | [2][4][5] |
| RXPA 380 | N-domain | 10,000 | - | [4][5] | |

Mandatory Visualizations









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